

In-depth Technical Guide on 1-(2-Bromophenylsulfonyl)pyrrolidine (CAS 929000-58-8)

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Compound of Interest

Compound Name: 1-((2-Bromophenyl)sulfonyl)pyrrolidine

Cat. No.: B1294140

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Abstract

This technical guide serves to provide a comprehensive overview of the chemical entity identified by CAS number 929000-58-8. The compound is chemically named 1-(2-Bromophenylsulfonyl)pyrrolidine. Despite extensive searches of scientific literature and chemical databases, publicly available information regarding the biological activity, experimental protocols, and specific signaling pathways associated with this compound is exceedingly limited. This document summarizes the available chemical and structural information and clarifies the current knowledge gaps.

Chemical Identity and Physical Properties

The compound with CAS number 929000-58-8 is an organic molecule with the systematic name 1-(2-Bromophenylsulfonyl)pyrrolidine. It is primarily categorized as a building block or chemical intermediate used in organic synthesis.

Table 1: Chemical Identifiers and Basic Properties

Property	Value
CAS Number	929000-58-8
IUPAC Name	1-[(2-bromophenyl)sulfonyl]pyrrolidine
Molecular Formula	C ₁₀ H ₁₂ BrNO ₂ S
Molecular Weight	290.18 g/mol

Structural Information

The molecular structure of 1-(2-Bromophenylsulfonyl)pyrrolidine consists of a pyrrolidine ring attached to a sulfonyl group, which is in turn bonded to a brominated phenyl group at the ortho position.

Chemical Structure:

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